

Stability and Storage of 6-Methoxypyridine-3-carbaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 6-Methoxypyridine-3-carbaldehyde

Cat. No.: B1352767

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This technical guide provides an in-depth analysis of the stability and optimal storage conditions for **6-Methoxypyridine-3-carbaldehyde**, a crucial reagent in various synthetic and pharmaceutical applications. Understanding the factors that influence its degradation is paramount to ensuring experimental reproducibility and the integrity of research outcomes.

Core Stability Profile

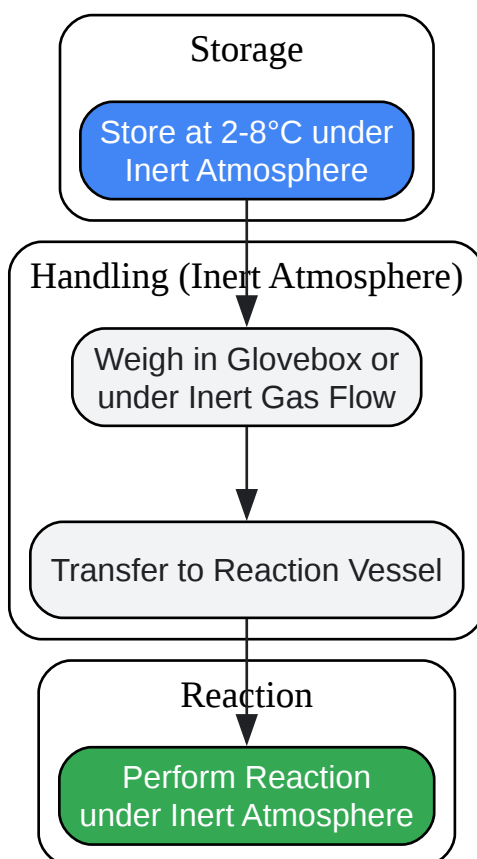
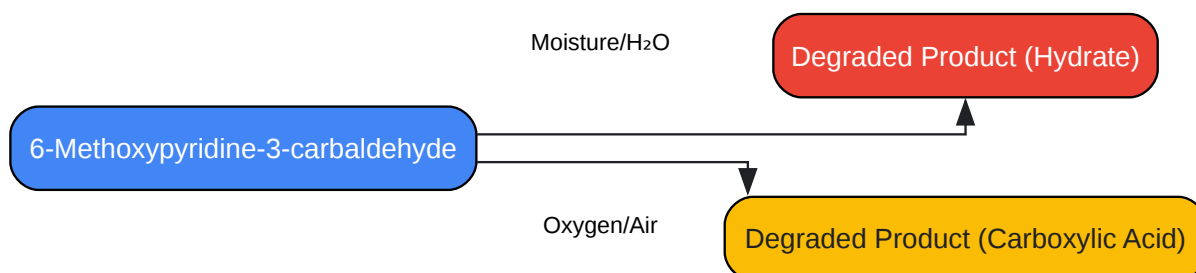
6-Methoxypyridine-3-carbaldehyde is a solid, white to off-white compound that exhibits sensitivity to several environmental factors.^[1] Like many pyridine aldehydes, its stability is primarily compromised by exposure to atmospheric moisture and oxygen.^[2] It may also be sensitive to light and heat, which can catalyze degradation and polymerization.^[2] A noticeable change in color, often to yellow or brown, can be an indicator of degradation and the presence of impurities.^[2]

Degradation Pathways

The primary degradation pathways for pyridine aldehydes, including **6-Methoxypyridine-3-carbaldehyde**, involve two main processes:

- **Hydration:** The aldehyde group can readily absorb moisture from the atmosphere, leading to the formation of a hydrate. This can affect reaction kinetics and introduce impurities.^[2]

- Oxidation: Exposure to atmospheric oxygen can convert the aldehyde group to the corresponding carboxylic acid, 6-methoxypyridine-3-carboxylic acid.[2] This is a significant impurity that can interfere with subsequent reactions.



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References

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